

# Application Notes and Protocols for Supercritical CO<sub>2</sub> Extraction of *Saussurea costus* Oil

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Costus oil*

Cat. No.: B1167358

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the supercritical CO<sub>2</sub> (SC-CO<sub>2</sub>) extraction of essential oil from the roots of *Saussurea costus*. This document includes detailed experimental protocols, quantitative data on extraction parameters and oil composition, and an exploration of the bioactivities of the extracted oil, with a focus on its anticancer properties and associated signaling pathways.

## Introduction to Supercritical CO<sub>2</sub> Extraction

Supercritical fluid extraction (SFE) is a sophisticated and environmentally friendly separation technique that utilizes a supercritical fluid as the solvent.<sup>[1][2]</sup> A substance enters a supercritical state when its temperature and pressure are elevated beyond its critical point, causing the distinct liquid and gas phases to cease to exist.<sup>[3]</sup> In this state, the fluid possesses properties of both a liquid (high density and solvating power) and a gas (low viscosity and high diffusivity), making it an exceptionally efficient solvent for extracting bioactive compounds from natural products.<sup>[3]</sup>

Carbon dioxide is the most commonly used solvent in SFE due to its moderate critical temperature (31.1 °C) and pressure (73.8 bar), non-toxicity, non-flammability, and cost-effectiveness.<sup>[2][4]</sup> The selectivity of SC-CO<sub>2</sub> extraction can be finely tuned by modifying the pressure and temperature, allowing for the targeted extraction of specific compounds.<sup>[1]</sup> For

instance, volatile oils can be extracted at lower pressures, while lipids require higher pressures.  
[1]

## Supercritical CO2 Extraction of *Saussurea costus* Oil

*Saussurea costus*, a perennial herb, is a well-known medicinal plant whose roots contain a variety of bioactive compounds, including sesquiterpene lactones like costunolide and dehydrocostus lactone.[5] These compounds are recognized for their therapeutic properties, which include anti-inflammatory, antimicrobial, and anticancer activities.[6] SC-CO2 extraction has been demonstrated to be an effective method for obtaining high-quality essential oil from *S. costus* roots.

### Quantitative Data Summary

The following tables summarize the quantitative data from a study on the SC-CO2 extraction of *S. costus* oil at varying pressures. The study highlights that lower pressures (10 MPa) can enhance the yield and quality of the extracted oil.[7][8][9]

Table 1: Influence of Pressure on the Chemical Composition of *Saussurea costus* Oil

| Chemical Name                 | Peak Area (%) at 10 MPa | Peak Area (%) at 20 MPa | Peak Area (%) at 48 MPa |
|-------------------------------|-------------------------|-------------------------|-------------------------|
| $\alpha$ -elemene             | 0.40                    | -                       | -                       |
| Dihydro- $\alpha$ -ionone     | 0.64                    | -                       | -                       |
| $\alpha$ -Ionone              | 1.56                    | -                       | -                       |
| Patchoulene                   | 0.28                    | -                       | -                       |
| $\alpha$ -Maaliene            | 0.17                    | -                       | -                       |
| $\alpha$ -Guaiene             | 0.67                    | -                       | -                       |
| (-)- $\alpha$ -Selinene       | 0.38                    | -                       | -                       |
| (-)-Spathulenol               | 0.22                    | -                       | -                       |
| Cedran-diol, 8S,13            | 0.22                    | -                       | -                       |
| Elemol                        | 0.25                    | -                       | -                       |
| Eudesmol                      | 0.44                    | -                       | -                       |
| $\gamma$ -gurjunenepoxide-(2) | 0.24                    | -                       | -                       |
| Iso-velleral                  | 0.35                    | -                       | -                       |
| Propanedioic acid             | 0.27                    | -                       | -                       |

Data sourced from Ahmed et al. (2022).<sup>[7][10]</sup> A noteworthy observation is the decrease in the number of identified compounds as the extraction pressure increases.<sup>[7][10]</sup>

Table 2: Anticancer and Antioxidant Activity of *Saussurea costus* Oil Extracted at Different Pressures

| Activity                                | 10 MPa | 20 MPa | 48 MPa |
|---|--------|--------|--------|
| Anticancer (IC50 in $\mu\text{g/mL}$ )  |        |        |        |
| HCT-116 (Colon Cancer)                  | 0.44   | 2.33   | 36.02  |
| MCF-7 (Breast Cancer)                   | 0.46   | 6.59   | 59.5   |
| HepG-2 (Liver Cancer)                   | 0.74   | 19.0   | 96.9   |
| Antioxidant (IC50 in $\mu\text{g/mL}$ ) | 14.4   | -      | -      |

Data sourced from Ahmed et al. (2022).<sup>[7][8][9]</sup> The oil extracted at 10 MPa demonstrated the most potent anticancer and antioxidant activities.<sup>[7][8][9]</sup>

## Experimental Protocols

### Supercritical CO2 Extraction Protocol

This protocol is based on the methodology described by Ahmed et al. (2022).<sup>[7]</sup>

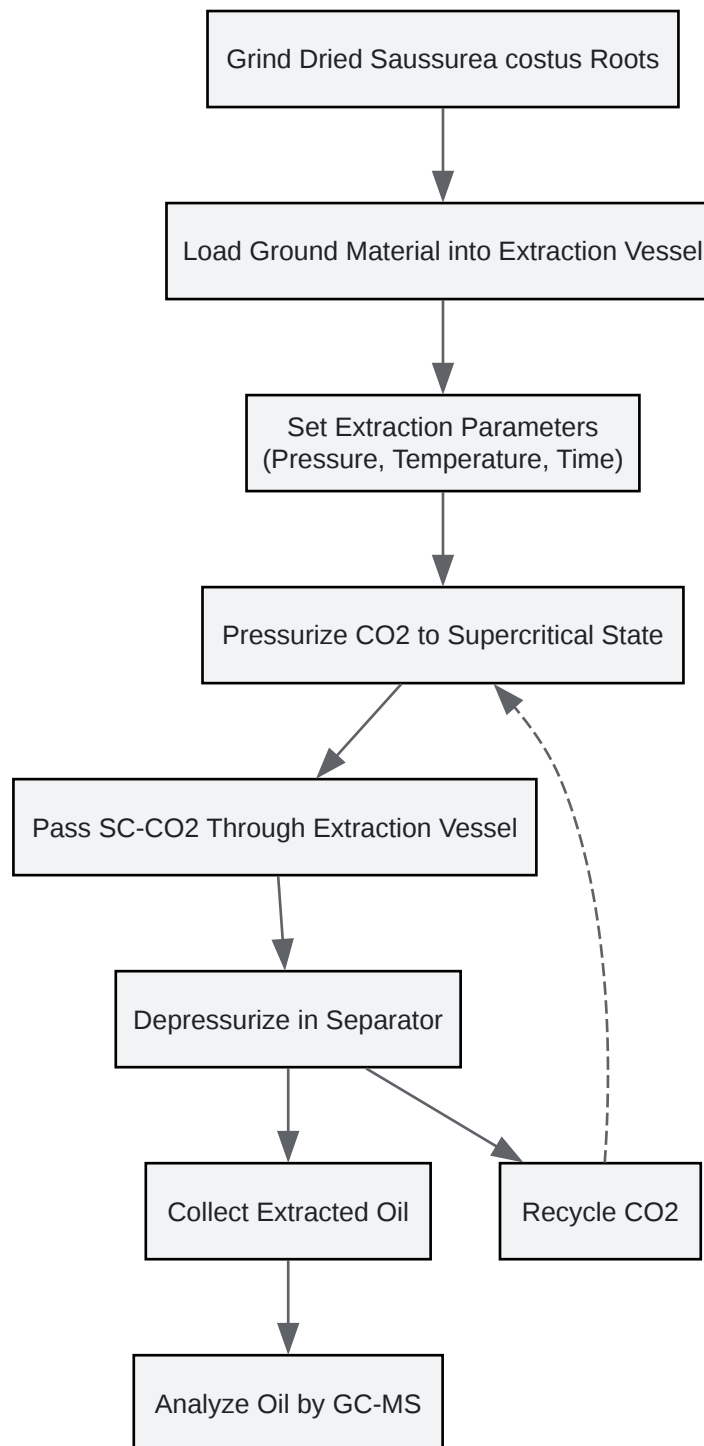
Objective: To extract essential oil from the roots of *Saussurea costus* using supercritical CO2.

Materials and Equipment:

- Dried roots of *Saussurea costus*
- Grinder
- Supercritical Fluid Extraction (SFE) system (including a high-pressure pump, extraction vessel, separator, and collection vessel)
- High-purity CO2

Procedure:

- **Sample Preparation:** Grind the dried roots of *Saussurea costus* to a fine powder to increase the surface area for efficient extraction.
- **Loading the Extractor:** Load the ground plant material into the extraction vessel of the SFE system.
- **Setting Extraction Parameters:**
  - Set the desired extraction pressure (e.g., 10 MPa, 20 MPa, or 48 MPa).
  - Set the extraction temperature to 40 °C.
  - Set the extraction duration to approximately 30 minutes.
- **Pressurization and Extraction:**
  - Pump high-purity CO<sub>2</sub> into the system and bring it to the desired supercritical conditions (pressure and temperature).
  - Allow the supercritical CO<sub>2</sub> to pass through the extraction vessel containing the plant material. The SC-CO<sub>2</sub> will act as a solvent, dissolving the essential oil from the plant matrix.[\[11\]](#)
- **Separation and Collection:**
  - Direct the CO<sub>2</sub>-oil mixture from the extraction vessel to a separator, where the pressure is reduced.
  - As the pressure drops, the CO<sub>2</sub> returns to its gaseous state, and its solvating power decreases, causing the extracted oil to precipitate.[\[11\]](#)
  - Collect the extracted oil in a designated collection vessel.
- **Solvent Recycling:** The CO<sub>2</sub> gas can be re-compressed and recycled back into the system for subsequent extractions.[\[11\]](#)
- **Sample Analysis:** Analyze the chemical composition of the extracted oil using Gas Chromatography-Mass Spectrometry (GC-MS).

Experimental Workflow for SC-CO<sub>2</sub> Extraction of *Saussurea costus* Oil[Click to download full resolution via product page](#)SC-CO<sub>2</sub> Extraction Workflow

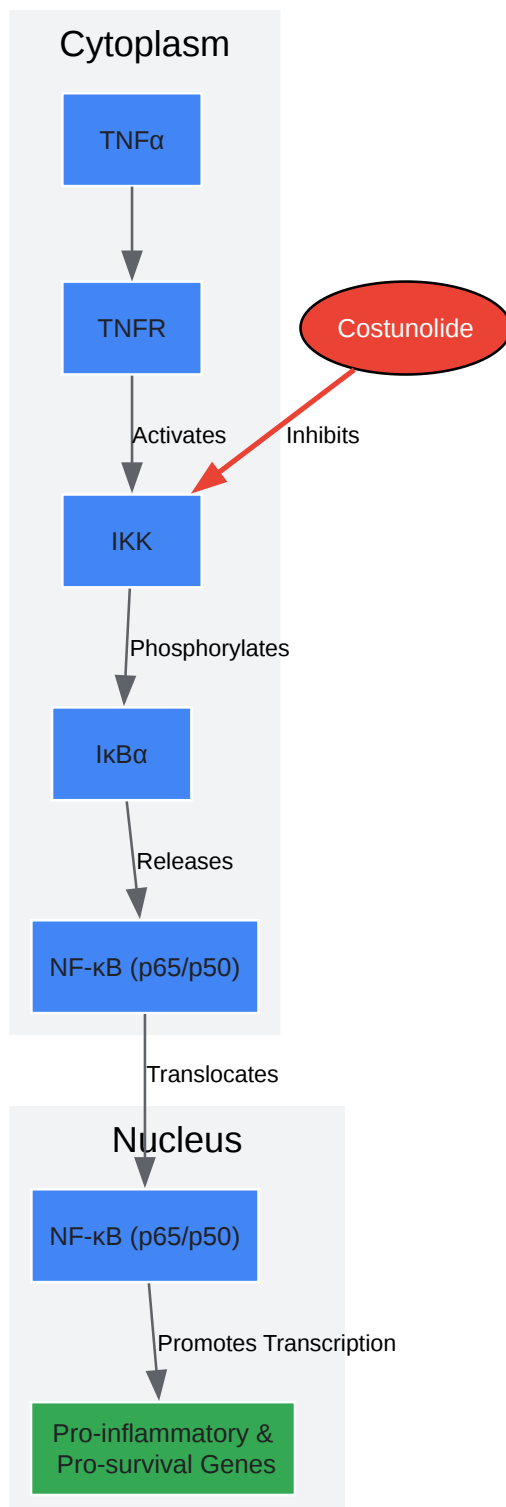
## Bioactivity and Signaling Pathways

The essential oil of *Saussurea costus*, rich in costunolide and dehydrocostus lactone, exhibits significant anticancer activity.[7] These compounds are known to induce apoptosis (programmed cell death) and inhibit cell proliferation in various cancer cell lines.

## Anticancer Mechanisms

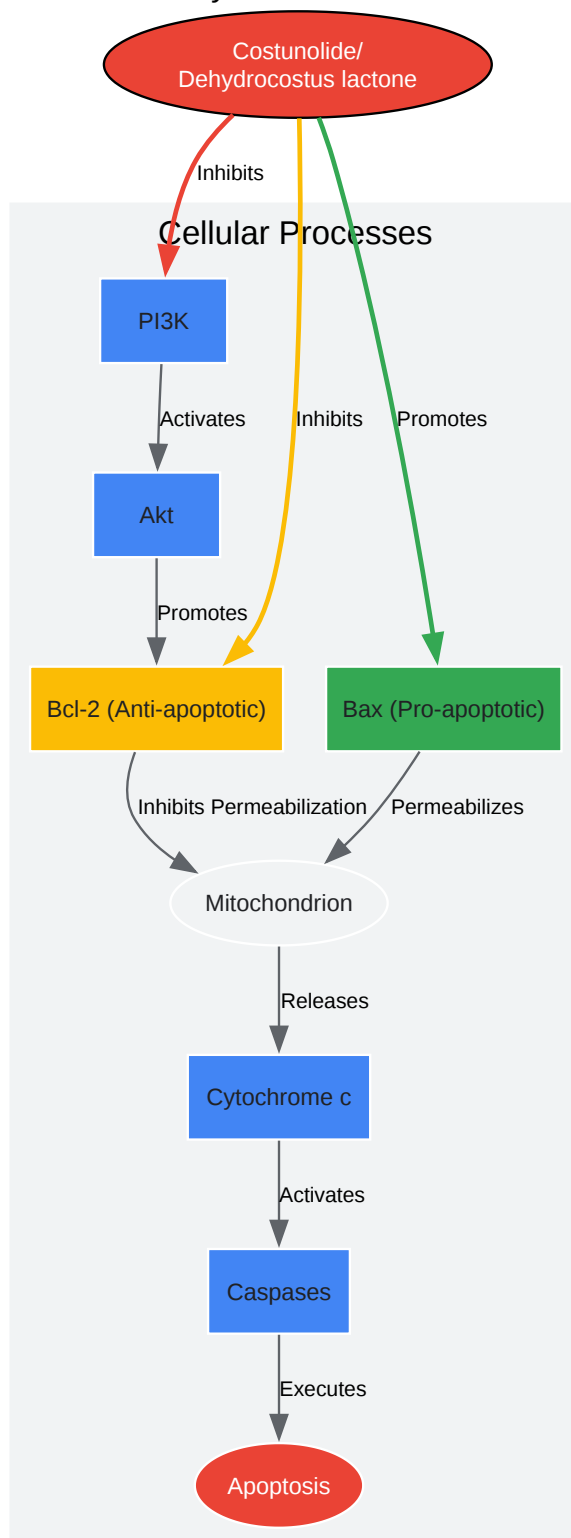
Costunolide and dehydrocostus lactone exert their anticancer effects through the modulation of several key signaling pathways.

**NF- $\kappa$ B Signaling Pathway:** The Nuclear Factor-kappa B (NF- $\kappa$ B) pathway plays a crucial role in inflammation and cancer cell survival.[12] Costunolide has been shown to inhibit the NF- $\kappa$ B signaling pathway.[8][12] It achieves this by preventing the phosphorylation of IKK and I $\kappa$ B $\alpha$ , which in turn blocks the degradation of I $\kappa$ B $\alpha$  and the subsequent nuclear translocation of the p65 subunit of NF- $\kappa$ B.[8] This inhibition leads to a reduced expression of genes that promote cancer cell growth and metastasis, such as MMP-9.[8]

Inhibition of NF- $\kappa$ B Pathway by Costunolide[Click to download full resolution via product page](#)Costunolide's effect on NF- $\kappa$ B



Apoptosis Induction Pathways: Both costunolide and dehydrocostus lactone can induce apoptosis in cancer cells through multiple pathways.[13] This includes the intrinsic (mitochondria-dependent) pathway and the extrinsic (death receptor-mediated) pathway.[13] Dehydrocostus lactone has been shown to induce apoptosis by inhibiting the PI3K/Akt signaling pathway, which is a key regulator of cell survival.[10][14] Inhibition of this pathway leads to the activation of pro-apoptotic proteins like Bad.[10] Furthermore, these compounds can increase the ratio of pro-apoptotic (Bax) to anti-apoptotic (Bcl-2) proteins, leading to the release of cytochrome c from the mitochondria and the activation of caspases, ultimately resulting in cell death.[9][15]

Apoptosis Induction by *Saussurea costus* Components[Click to download full resolution via product page](#)

Apoptosis signaling pathways

## Conclusion

Supercritical CO<sub>2</sub> extraction is a highly effective and green technology for obtaining high-quality essential oil from *Saussurea costus* roots. The extraction parameters, particularly pressure, have a significant impact on the chemical profile and biological activity of the resulting oil. The oil extracted at lower pressures exhibits superior anticancer and antioxidant properties. The major constituents of the oil, costunolide and dehydrocostus lactone, exert their anticancer effects by modulating key signaling pathways such as NF- $\kappa$ B and inducing apoptosis. These findings underscore the potential of SC-CO<sub>2</sub> extracted *Saussurea costus* oil as a source of bioactive compounds for pharmaceutical and drug development applications.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Supercritical fluid extraction - Wikipedia [en.wikipedia.org]
- 2. chemistnotes.com [chemistnotes.com]
- 3. Principles of the supercritical extraction process [buffaloextracts.com]
- 4. Principles of Supercritical Fluid Extraction [jascoeurope.com]
- 5. researchgate.net [researchgate.net]
- 6. Clinical significance of *Saussurea Costus* in thyroid treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Antitumor activity and mechanism of costunolide and dehydrocostus lactone: Two natural sesquiterpene lactones from the Asteraceae family - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. *Saussurea lappa* Clarke-Derived Costunolide Prevents TNF $\alpha$ -Induced Breast Cancer Cell Migration and Invasion by Inhibiting NF- $\kappa$ B Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Costunolide and dehydrocostuslactone combination treatment inhibit breast cancer by inducing cell cycle arrest and apoptosis through c-Myc/p53 and AKT/14-3-3 pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Dehydrocostus lactone inhibits cell proliferation and induces apoptosis by PI3K/Akt/Bad and ERS signalling pathway in human laryngeal carcinoma - PubMed

[pubmed.ncbi.nlm.nih.gov]

- 11. Dehydrocostus lactone induces apoptosis and mitophagy in gastric cancer cells through the ROS-mediated mitochondrial pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Costunolide Inhibits Chronic Kidney Disease Development by Attenuating IKK $\beta$ /NF- $\kappa$ B Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Potential Anti-Cancer Activities and Mechanisms of Costunolide and Dehydrocostuslactone - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Dehydrocostus lactone suppresses cell growth and induces apoptosis in recombinant human papilloma virus-18 HaCaT cells via the PI3K/Akt signaling pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Costunolide, a Sesquiterpene Lactone, Suppresses Skin Cancer via Induction of Apoptosis and Blockage of Cell Proliferation [mdpi.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Supercritical CO<sub>2</sub> Extraction of Saussurea costus Oil]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1167358#supercritical-co2-extraction-of-saussurea-costus-oil]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)